

Isolemicin low solubility DMSO chloroform

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Compound Focus: Isolemicin

CAS No.: 5273-85-8

Cat. No.: S1527971

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Isolemicin Solubility Data and Handling

This table summarizes key solvent and handling information for **Isolemicin** based on manufacturer specifications and general laboratory practice. [1]

Property	Specification / Guideline
Chemical Name	1,2,3-trimethoxy-5-[(E)-prop-1-enyl]benzene
CAS Number	5273-85-8
Molecular Formula	C12H16O3
Molecular Weight	208.3 g/mol
Physical Form	Oil
Recommended Solvents	Chloroform, Dichloromethane, Ethyl Acetate, DMSO , Acetone
Solubility in DMSO	Soluble (specific concentration not provided)
Solubility in Chloroform	Soluble (specific concentration not provided)
Storage	Desiccate at -20°C

Experimental Protocols

Preparing a Stock Solution in DMSO

This is a standard protocol for creating a concentrated stock solution of **Isoelemicin** in DMSO.

Materials:

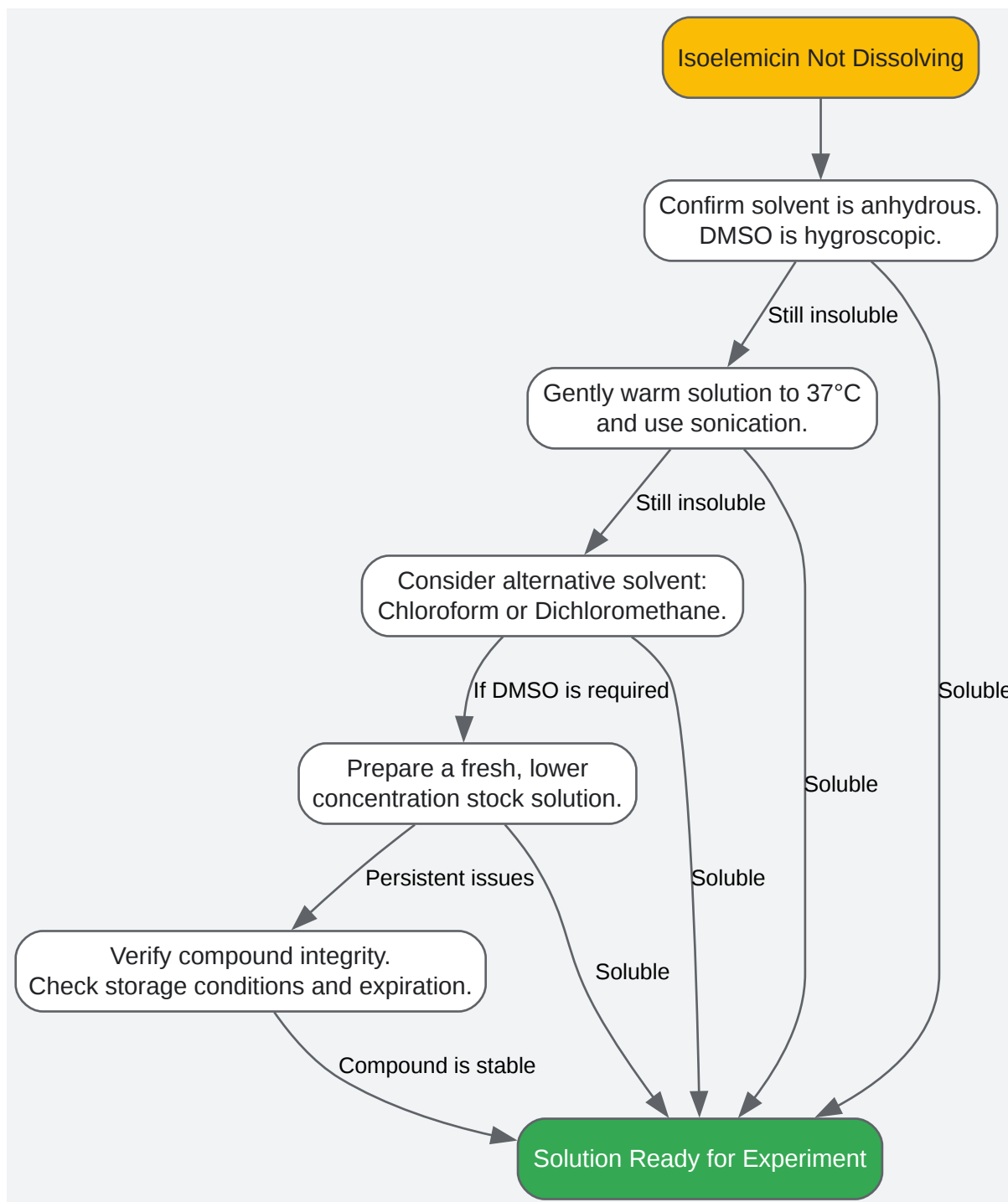
- **Isoelemicin**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Glass vial (e.g., 2-4 mL) with a tight-sealing cap
- Micropipettes and tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Weighing:** Tare a clean glass vial. Accurately weigh the desired mass of **Isoelemicin** using an analytical balance.
- **Addition of Solvent:** Add the appropriate volume of anhydrous DMSO to the vial to achieve your target concentration (e.g., 10 mM, 50 mM, 100 mM).
 - *Example:* For a 100 mM solution, add 1 mL of DMSO to 20.83 mg of **Isoelemicin**.
- **Initial Dissolution:** Cap the vial securely and vortex vigorously for 30-60 seconds.
- **Promoting Dissolution:** If the compound does not dissolve completely, warm the tube at **37°C** and shake it in an **ultrasonic bath** for a short period. [1]
- **Verification:** Visually inspect the solution to ensure no undissolved particles or oil film remains. The solution should appear clear.
- **Storage:** Label the vial clearly with the compound name, concentration, date, and your initials. Store the stock solution **below -20°C**. [1]

Troubleshooting Low Solubility Workflow

The following diagram outlines a logical sequence of steps to follow if you encounter solubility issues with **Isoelemicin**.



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Frequently Asked Questions (FAQs)

Q1: What is the maximum concentration of Isolemicin achievable in DMSO? A1: The supplier's data confirms solubility in DMSO but does not provide a specific maximum concentration. [1] The practical limit depends on your batch and storage conditions. It is recommended to prepare the lowest concentration stock solution that is practical for your assays. If high concentrations are essential, you will need to empirically determine the limit using methods like kinetic solubility assays. [2]

Q2: My stock solution in DMSO precipitated after freezing. What should I do? A2: This is a common issue. Follow these steps:

- **Thaw Carefully:** Allow the vial to stand at room temperature for at least an hour before opening to prevent water condensation from the air from entering the hygroscopic DMSO. [1]
- **Re-dissolve:** Warm the vial to 37°C and vortex thoroughly. Sonicate the solution if needed.
- **Inspect:** If the solution clears and remains clear after cooling to room temperature, it can be used. If precipitation persists, the solution may need to be discarded and a fresh, potentially less concentrated, stock should be prepared.

Q3: Can I use chloroform for solubility in cell-based assays? A3: **No, chloroform is cytotoxic** and cannot be used directly in cell-based assays. A common strategy is to first dissolve **Isolemicin** in chloroform to achieve a high concentration, then evaporate the chloroform under a gentle stream of inert gas (e.g., nitrogen) to create a thin film of the compound. This film can then be re-dissolved in a biologically compatible solvent like DMSO, ensuring the final DMSO concentration in the cell culture medium is safe for cells (typically $\leq 0.1-1.0\%$).

Q4: How should I store Isolemicin and its solutions to ensure stability? A4:

- **Pure Compound:** The solid compound should be stored in a desiccator at **-20°C**. [1]
- **Stock Solutions:** DMSO stock solutions should be stored **below -20°C**, preferably at **-80°C** for long-term storage. [1]
- **Stability:** For best results, prepare and use stock solutions on the same day. However, if necessary, they can be stored for several months at **-20°C**. Always avoid multiple freeze-thaw cycles by aliquoting the stock solution. [1]

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References

1. | CAS... | Manufacturer BioCrick Isoeemicin [biocrick.com]
2. : why testing early matters in HTS | BMG LABTECH Drug solubility [bmglabtech.com]

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